

Best practices for storing and handling Linopirdine dihydrochloride powder

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Compound of Interest		
Compound Name:	Linopirdine dihydrochloride	
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Technical Support Center: Linopirdine Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Linopirdine dihydrochloride** powder. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **Linopirdine dihydrochloride** powder upon receipt?

A1: **Linopirdine dihydrochloride** powder is chemically stable under standard ambient conditions for shipping. Upon receipt, it is recommended to store the powder desiccated at room temperature.[1] For long-term storage, some suppliers recommend -20°C.[2][3][4] Always refer to the manufacturer's product-specific storage recommendations.

Q2: What are the recommended solvents for dissolving **Linopirdine dihydrochloride**?

A2: **Linopirdine dihydrochloride** is soluble in both water and DMSO, with a maximum concentration of 100 mM reported.[1][5] Some suppliers also indicate solubility in DMSO up to 25 mg/mL and in water up to 25 mg/mL.[2]

Q3: I'm having trouble dissolving the powder. What should I do?



A3: If you encounter solubility issues, particularly at higher concentrations in DMSO, gentle warming and sonication ("ultrasonic") may be necessary to fully dissolve the compound.[6] Ensure the solvent is of high purity and free of contaminants.

Q4: How should I store stock solutions of **Linopirdine dihydrochloride**?

A4: It is best to prepare and use solutions on the same day if possible.[1] If storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C for up to one month, or at -80°C for longer-term storage (up to 2 years).[1][4] [6][7] Before use, equilibrate the solution to room temperature and ensure any precipitate is fully dissolved.[1]

Q5: Are there any known incompatibilities for **Linopirdine dihydrochloride**?

A5: The provided safety data sheets do not list any specific hazardous reactions or incompatibilities under normal laboratory conditions.[8] However, it is always good practice to avoid mixing with strong oxidizing agents.

Q6: What are the signs of degradation of the powder or solutions?

A6: Discoloration of the off-white powder may indicate degradation.[2] For solutions, the presence of precipitate that does not redissolve upon warming, or a change in the solution's color, could be a sign of degradation or contamination.

Q7: What personal protective equipment (PPE) should I use when handling **Linopirdine dihydrochloride** powder?

A7: Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. If there is a risk of generating dust, respiratory protection is required.

Quantitative Data Summary

For easy comparison, the following table summarizes the key quantitative data for **Linopirdine dihydrochloride**.



Parameter	Value	Source(s)
Molecular Weight	464.39 g/mol	[1][5][9]
Appearance	Off-white powder / Crystalline solid	[2][3]
Purity	>98%	[1][2]
Solubility in Water	Up to 100 mM (46.44 mg/mL)	[1][5]
Solubility in DMSO	Up to 100 mM (46.44 mg/mL)	[1][5]
Powder Storage	Desiccate at Room Temperature or -20°C	[1][2][3][4]
Solution Storage	-20°C (up to 1 month) or -80°C (up to 2 years)	[1][4][6][7]
IC50 (M-current)	2.4 - 7 μΜ	[1][6][10]

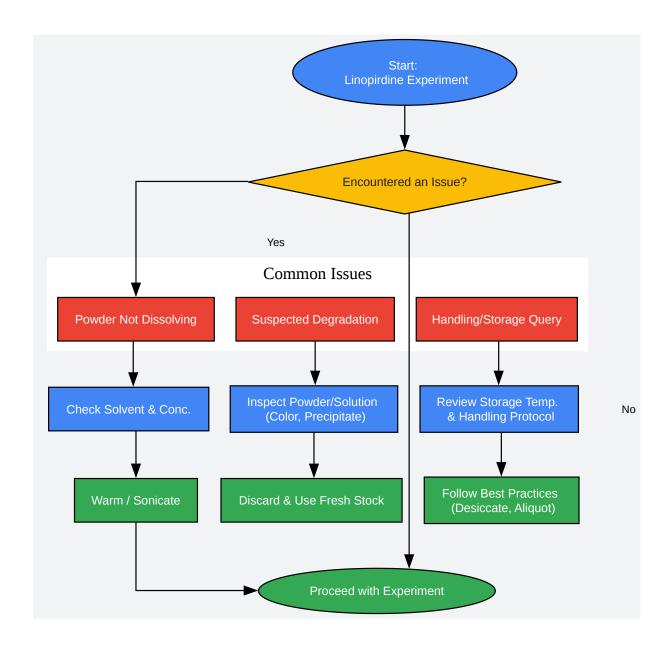
Experimental Protocols

Protocol: Preparation of a 100 mM Stock Solution in DMSO

- Pre-weighing: Tare a sterile, dry microcentrifuge tube on an analytical balance.
- Weighing: Carefully weigh out 4.64 mg of **Linopirdine dihydrochloride** powder (MW: 464.39 g/mol) into the tared tube.
- Solvent Addition: Add 100 μL of high-purity DMSO to the tube.
- Dissolution: Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube or sonicate to aid dissolution.
- Storage: If not for immediate use, aliquot the stock solution into single-use, light-protected vials and store at -20°C or -80°C.

Visual Guides

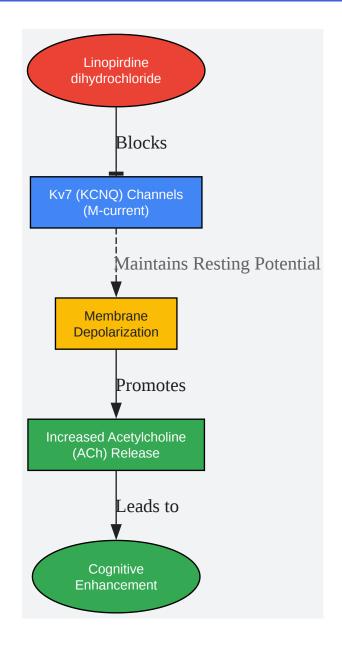




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Caption: Troubleshooting workflow for common Linopirdine issues.





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Caption: Simplified signaling pathway of Linopirdine's action.

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References







- 1. Linopirdine dihydrochloride | Kv7 channel Blocker | Hello Bio [hellobio.com]
- 2. Linopirdine | KCNQ Channel Blocker | StressMarq Biosciences Inc. [stressmarq.com]
- 3. apexbt.com [apexbt.com]
- 4. medkoo.com [medkoo.com]
- 5. Linopirdine dihydrochloride | Voltage-gated Potassium Channels | Tocris Bioscience [tocris.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. scbt.com [scbt.com]
- 10. bio-techne.com [bio-techne.com]
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